

# Safety and Handling of 2-Iodo-3-nitrobenzoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 2-Iodo-3-nitrobenzoic acid

Cat. No.: B1296246

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2-Iodo-3-nitrobenzoic acid** (CAS No. 5398-69-6). The information is intended to support researchers, scientists, and professionals in the pharmaceutical and chemical industries in the safe handling and use of this compound.

## Hazard Identification and Classification

**2-Iodo-3-nitrobenzoic acid** is classified as acutely toxic if swallowed.<sup>[1]</sup> It is essential to handle this compound with appropriate care to avoid exposure.

GHS Classification:

- Acute Toxicity, Oral: Category 4<sup>[1]</sup>

Signal Word: Warning<sup>[1]</sup>

Hazard Statements:

- H302: Harmful if swallowed<sup>[1]</sup>

Pictogram:

- GHS07 (Exclamation Mark)<sup>[1]</sup>

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-Iodo-3-nitrobenzoic acid** is provided in the table below. This information is crucial for the proper storage and handling of the material.

Property	Value	Reference
CAS Number	5398-69-6	[1]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> INO <sub>4</sub>	[1][2]
Molecular Weight	293.02 g/mol	[1][2]
Appearance	Light yellow crystalline solid	
Melting Point	207-212 °C	[1][3]
Purity	≥95%	[1][4]
Storage Temperature	2-8°C, under inert atmosphere	[2]

## Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to ensure the safety of laboratory personnel and the integrity of the compound.

### Handling

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear tightly fitting safety goggles or a face shield.
  - Hand Protection: Wear suitable chemical-resistant gloves. Inspect gloves prior to use.
  - Body Protection: Wear a lab coat or other protective clothing. For larger quantities or in case of potential splashing, consider impervious clothing.

- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

## Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[2]</sup>
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to maintain chemical stability.<sup>[2]</sup>

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures should be taken.

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.
- If on Skin: Immediately wash off with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor.

## Accidental Release Measures

In the case of a spill, follow these procedures to minimize exposure and environmental contamination.

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3.1). Avoid breathing dust.
- Containment and Cleaning: Sweep up the spilled solid material, avoiding dust generation. Place in a suitable, closed container for disposal.

- Environmental Precautions: Do not let the product enter drains.

## Disposal Considerations

Dispose of **2-Iodo-3-nitrobenzoic acid** and its containers in accordance with local, regional, and national regulations. This may involve disposal at a licensed chemical destruction plant.

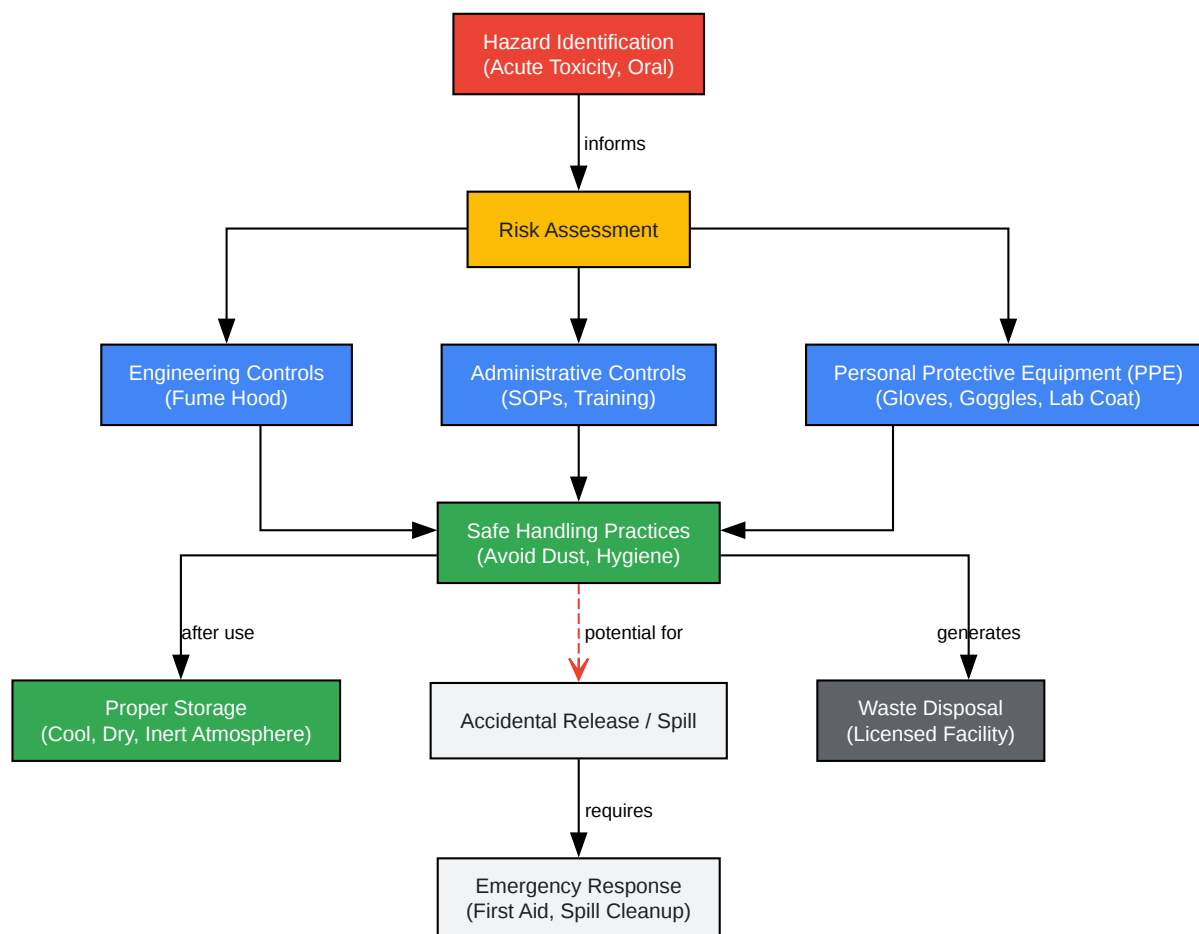
## Experimental Protocols

Detailed experimental protocols for the use of **2-Iodo-3-nitrobenzoic acid** in synthesis are specific to the reaction being performed. It is imperative to consult relevant literature and conduct a thorough risk assessment before proceeding with any new experimental work. The safety precautions outlined in this guide should be integrated into all experimental procedures.

## Visualizations

### Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Iodo-3-nitrobenzoic acid**, from hazard identification to emergency response.



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Caption: Logical workflow for the safe handling of **2-Iodo-3-nitrobenzoic acid**.

Disclaimer: This guide is intended for informational purposes only and does not substitute for a formal safety data sheet (SDS) or a comprehensive risk assessment conducted by qualified professionals. Always consult the most up-to-date SDS from the supplier before handling any chemical.

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## References

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